(R)-Xyl-SDP chemical structure and properties

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(R)-Xyl-SDP*
CAS No.:	*528521-89-3; 917377-75-4*
Cat. No.:	*B2456012*

Get Quote

An In-Depth Technical Guide to **(R)-Xyl-SDP**: Structure, Properties, and Catalytic Applications

Abstract

(R)-7,7'-Bis[di(3,5-dimethylphenyl)phosphino]-1,1'-spirobiindane, commonly known as **(R)-Xyl-SDP**, is a chiral phosphine ligand of significant interest in the field of asymmetric catalysis. Its unique structural architecture, characterized by a rigid C_2-symmetric spirobiindane backbone and sterically demanding di(3,5-dimethylphenyl)phosphino (xylyl) groups, creates a well-defined and highly effective chiral environment around a metal center. This guide provides a comprehensive technical overview of **(R)-Xyl-SDP**, detailing its chemical structure, physicochemical properties, and proven applications, particularly in palladium-catalyzed cross-coupling reactions. The causality behind its high performance in inducing enantioselectivity is explored, offering valuable insights for researchers and professionals in chemical synthesis and drug development.

Chemical Identity and Structural Elucidation

The efficacy of a chiral ligand is fundamentally rooted in its three-dimensional structure. **(R)-Xyl-SDP** is a member of the spiro diphosphine (SDP) ligand family, which is renowned for its conformational rigidity and axial chirality.

© 2026 BenchChem. All rights reserved.

- Nomenclature and Identification:
  - Common Name: **(R)-Xyl-SDP**[1]
  - Synonyms: (R)-(+)-7,7′-Bis[di(3,5-dimethylphenyl)phosphino]-1,1′-spirobiindane, (R)-(+)-7,7′-Bis[di(3,5-dimethylphenyl)phosphino]-2,2′,3,3′-tetrahydro-1,1′-spirobiindene[2][3]
  - IUPAC Name: [4'-bis(3,5-dimethylphenyl)phosphanyl-3,3'-spirobi[1,2-dihydroindene]-4-yl]-bis(3,5-dimethylphenyl)phosphane[1]
  - CAS Number: 917377-75-4[1][4]
  - Molecular Formula: $C_{49}H_{50}P_2$[1][4]

Structural Analysis: The structure of **(R)-Xyl-SDP** is defined by two key components:

- The (R)-1,1'-Spirobiindane Backbone: This core unit provides the ligand's essential rigidity. The two indane moieties are locked in a perpendicular orientation by the central spiro carbon, preventing bond rotation. This rigidity is crucial as it minimizes conformational ambiguity, leading to a more predictable and selective coordination environment when bound to a metal. The "(R)" designation refers to the axial chirality at this spiro center.
- The Di(3,5-dimethylphenyl)phosphino Groups: Positioned at the 7 and 7' positions of the spirobiindane skeleton, these bulky phosphine units are the points of coordination to a metal catalyst. The four xylyl (3,5-dimethylphenyl) groups extend outwards, forming deep chiral pockets around the catalytic site. This steric hindrance is not merely for bulk; it directly influences the orientation of incoming substrates, thereby dictating the stereochemical outcome of the reaction.

Caption: Simplified 2D representation of **(R)-Xyl-SDP**'s key structural features.

Physicochemical and Safety Data

A thorough understanding of a compound's physical and chemical properties is paramount for its effective handling, storage, and application in experimental design.

Table 1: Physicochemical Properties of **(R)-Xyl-SDP**

© 2026 BenchChem. All rights reserved.

Property	Value	Source(s)
Molecular Weight	700.87 g/mol	[4]
Appearance	Solid	
Melting Point	>300 °C	
Optical Activity	$[\alpha]^{22}/D$ +64.0, c = 1 in chloroform	
Purity	Typically ≥97%	[4]
Functional Groups	Phosphine	

Storage and Handling: Proper storage is critical to maintain the integrity of this air-sensitive ligand.

- Storage Temperature: Recommendations vary from -20°C to a range of 2-8°C.[5] The most prudent approach is to store it in a freezer under an inert atmosphere (e.g., nitrogen or argon).
- Precautions: Store protected from light and moisture.[4][5]

Safety Profile: **(R)-Xyl-SDP** is classified as a hazardous substance and requires careful handling.

- GHS Classification: Labeled with the GHS07 pictogram (exclamation mark).[5]
- Hazard Statements: H302: Harmful if swallowed.[1][5]
- Precautionary Statements: Includes P264 (Wash hands thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), and P301 + P312 (IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell).
- Personal Protective Equipment (PPE): Standard laboratory PPE, including gloves, eye protection, and a dust mask (type N95), is recommended.

Synthesis and Characterization Workflow

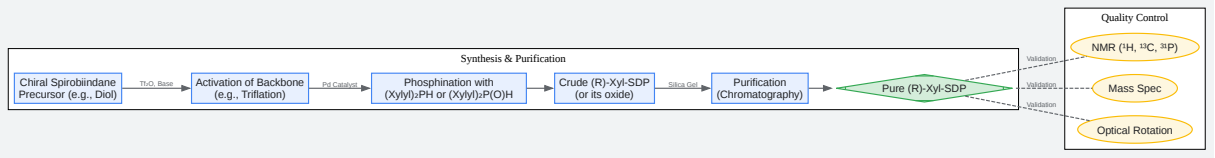
© 2026 BenchChem. All rights reserved.

While specific, proprietary synthesis routes may vary, the preparation of chiral diphosphine ligands like **(R)-Xyl-SDP** generally follows a well-established synthetic logic. The process begins with the chiral backbone, which is then functionalized with the desired phosphine moieties.

Conceptual Synthesis Workflow:

- Preparation of the Chiral Backbone: The synthesis typically starts from a precursor to the 1,1'-spirobiindane-7,7'-diol. This diol is then converted to a more reactive ditriflate or dihalide.
- Phosphination Reaction: The key C-P bond-forming step involves the reaction of the activated backbone (e.g., the ditriflate) with a secondary phosphine, such as di(3,5-dimethylphenyl)phosphine, or its corresponding phosphine oxide followed by a reduction step. This is often a metal-catalyzed cross-coupling reaction.
- Purification: The crude product is purified using standard techniques such as column chromatography on silica gel to isolate the **(R)-Xyl-SDP** ligand with high purity.
- Quality Control: The final product's identity and purity are confirmed through a suite of analytical methods, including:
  - ^{31}P NMR Spectroscopy: To confirm the presence and chemical environment of the phosphorus atoms.
  - ^{1}H and ^{13}C NMR Spectroscopy: To verify the overall structure of the molecule.
  - Mass Spectrometry: To confirm the molecular weight.[1][6]
  - Optical Rotation: To verify the specific enantiomer and its enantiopurity.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Conceptual workflow for the synthesis and validation of **(R)-Xyl-SDP**.

Applications in Asymmetric Catalysis

(R)-Xyl-SDP has emerged as a highly effective ligand for a range of palladium-catalyzed asymmetric transformations. Its performance is directly attributable to the structural features discussed previously: the rigid scaffold ensures a predictable coordination geometry, while the bulky xylyl groups create a discriminating chiral environment that favors the formation of one enantiomer of the product over the other.

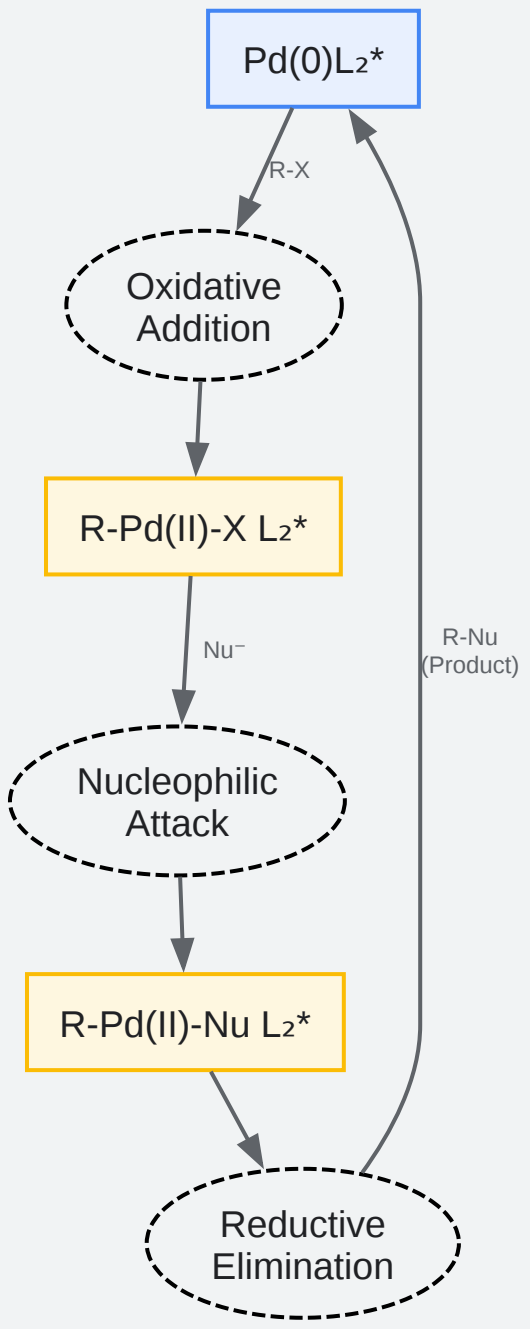
Key Applications:

- Asymmetric Heck Reactions: **(R)-Xyl-SDP** has demonstrated utility in both intra- and intermolecular asymmetric Heck reactions, facilitating the formation of C-C bonds with high enantioselectivity.[7][8] This is a powerful method for constructing chiral quaternary carbon centers.

- Asymmetric Allylic Alkylation (AAA): Chiral spiro diphosphines, including **(R)-Xyl-SDP**, are efficient ligands for the Pd-catalyzed asymmetric allylic alkylation of substrates like 1,3-diphenyl-2-propenyl acetate with various nucleophiles.[9] The ligand effectively controls the stereochemistry of the nucleophilic attack on the π-allyl palladium intermediate.

© 2026 BenchChem. All rights reserved.

Mechanism of Action in a Catalytic Cycle: In a typical Pd-catalyzed cross-coupling reaction, the **(R)-Xyl-SDP** ligand coordinates to the palladium precursor to form the active chiral catalyst. This catalyst then enters the catalytic cycle.



Click to download full resolution via product page

Caption: Generalized catalytic cycle for a Pd-catalyzed reaction using **(R)-Xyl-SDP**.

© 2026 BenchChem. All rights reserved.

The causality for high enantioselectivity lies in the transition state of the stereochemistry-determining step (e.g., nucleophilic attack or migratory insertion). The chiral pocket created by the **(R)-Xyl-SDP** ligand makes one of the two possible diastereomeric transition states significantly lower in energy. This energy difference translates directly into a high enantiomeric excess (ee) in the final product.

Conclusion

(R)-Xyl-SDP is a state-of-the-art chiral ligand that exemplifies the principles of modern catalyst design. The rational combination of a rigid, C_2-symmetric backbone with sterically demanding phosphine units provides a powerful tool for addressing challenges in asymmetric synthesis. Its proven success in demanding transformations like the Heck and allylic alkylation reactions underscores its value to researchers in academia and industry. A thorough understanding of its structure, properties, and handling requirements is essential for leveraging its full potential in the development of efficient and highly selective catalytic processes.

References

- National Center for Biotechnology Information. "**(R)-Xyl-SDP** | C49H50P2 | CID 11309256 - PubChem." PubChem. [Link]
- PubChemLite. "**(r)-xyl-sdp** (C49H50P2)." [Link]
- Sigma-Aldrich.cn. "**(R)-Xyl-SDP** 917377-75-4." [Link]
- ResearchGate. "Application of SDP Ligands for Pd-Catalyzed Allylic Alkylation." [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. (R)-Xyl-SDP | C49H50P2 | CID 11309256 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. (R)-Xyl-SDP,(R)-(+)-7,7′-Bis[di(3,5-dimethylphenyl)phosphino]-2,2′,3,3′-tetrahydro-1,1′-spirobiindene | Chemrio [chemrio.com:9999]
- 3. (R)-Xyl-SDP | Sigma-Aldrich [sigmaaldrich.cn]
- 4. chemscene.com [chemscene.com]
- 5. (R)-Xyl-SDP | 917377-75-4 [sigmaaldrich.com]
- 6. PubChemLite - (r)-xyl-sdp (C49H50P2) [pubchemlite.lcsb.uni.lu]
- 7. (R)-Xyl-SDP(O) 1462321-89-6 [sigmaaldrich.com]
- 8. (R)-Xyl-SDP(O) 1462321-89-6 [sigmaaldrich.com]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [(R)-Xyl-SDP chemical structure and properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2456012/docs#r-xyl-sdp-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.